

"9-O-Feruloyllariciresinol chemical structure and properties"

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Compound of Interest

Compound Name: 9-O-Feruloyllariciresinol

Cat. No.: B565530

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9-O-Feruloyllariciresinol: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

9-O-Feruloyllariciresinol is a naturally occurring lignan derivative that has garnered interest within the scientific community for its potential therapeutic properties. Lignans are a class of polyphenolic compounds found in a variety of plants and are known for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **9-O-Feruloyllariciresinol**, with a focus on its relevance to researchers, scientists, and professionals in drug development. While direct experimental data for some properties of this specific compound are limited, this guide synthesizes available information and provides insights based on related compounds.

Chemical Structure and Properties

9-O-Feruloyllariciresinol is characterized by a core lariciresinol structure esterified with a ferulic acid moiety at the 9-position.

Chemical Structure:

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **9-O-Feruloyllariciresinol** is presented in Table 1. These properties are essential for understanding its behavior in biological systems and for the development of analytical methods and formulations.

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₂ O ₉	--INVALID-LINK--[1], --INVALID-LINK--[2][3]
Molecular Weight	536.57 g/mol	--INVALID-LINK--[4], --INVALID-LINK--[2][3]
CAS Number	60337-67-9	--INVALID-LINK--[1], --INVALID-LINK--[4]
Boiling Point (Predicted)	726.9 ± 60.0 °C	--INVALID-LINK--[5]
Density (Predicted)	1.289 ± 0.06 g/cm ³	--INVALID-LINK--[5]
Purity	≥98%	--INVALID-LINK--[5]
Storage	2-8°C, dry, closed	--INVALID-LINK--[6]

Spectroscopic Data

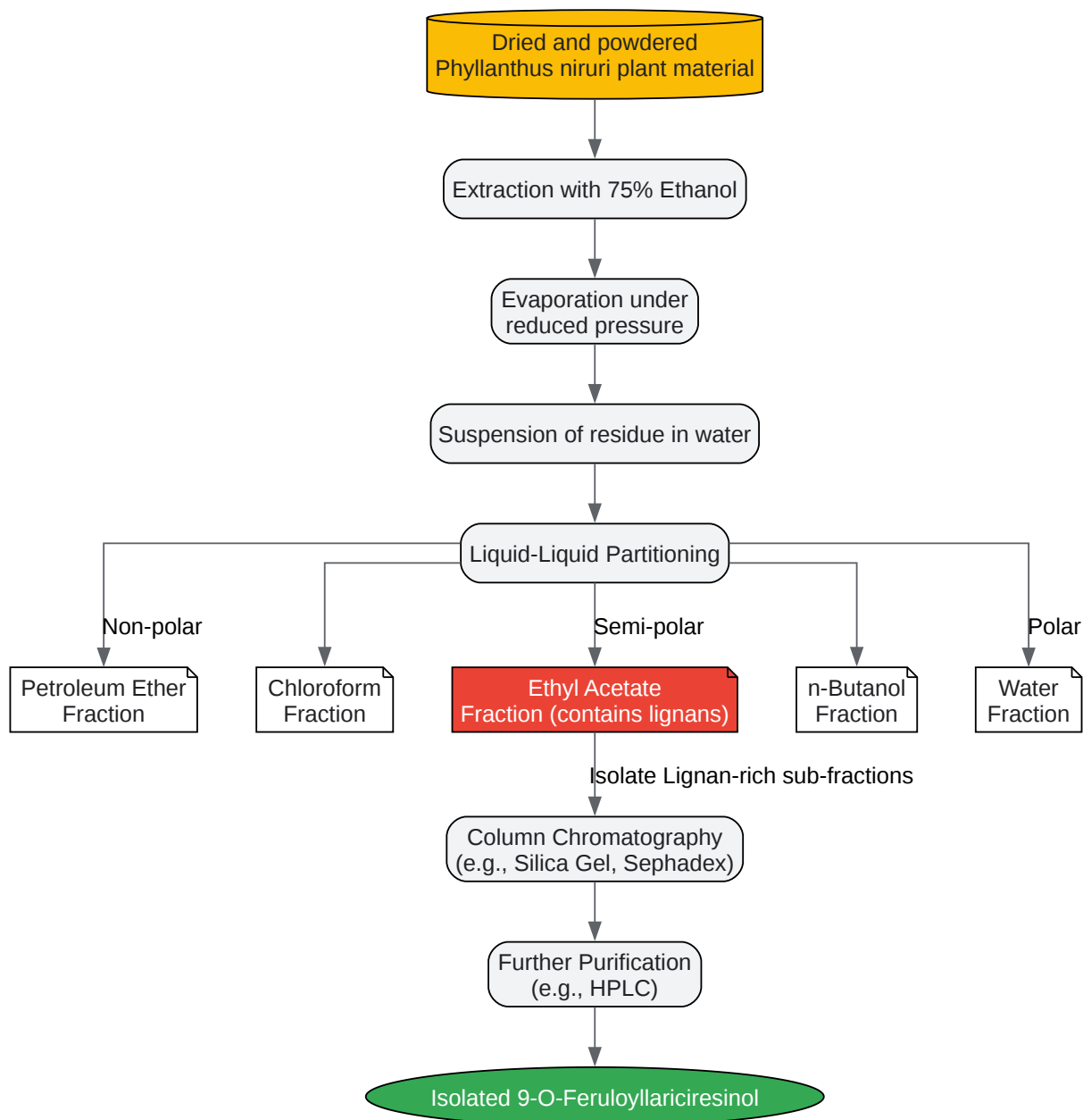
Detailed experimental ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectral data for **9-O-Feruloyllariciresinol** are not readily available in the public domain. Researchers undertaking the synthesis or isolation of this compound would need to perform full spectral analysis for structural confirmation.

Experimental Protocols

Isolation from *Phyllanthus niruri*

9-O-Feruloyllariciresinol has been reported to be isolated from the plant *Phyllanthus niruri*[5]. While a specific, detailed protocol for the isolation of this particular compound is not widely published, a general methodology based on the fractionation of *Phyllanthus niruri* extracts can

be proposed. This serves as a foundational workflow for researchers aiming to isolate this and other lignans.



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General Isolation Workflow for **9-O-Feruloyllariciresinol**.

Methodology Details:

- **Extraction:** The dried and powdered whole plant material of *Phyllanthus niruri* is extracted with a suitable solvent, such as 75% ethanol, to obtain a crude extract[7].
- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning with solvents of increasing polarity, such as petroleum ether, chloroform, ethyl acetate, and n-butanol. Lignans like **9-O-Feruloyllariciresinol** are typically found in the ethyl acetate fraction[7].
- **Chromatographic Separation:** The ethyl acetate fraction is further purified using column chromatography techniques. Silica gel or Sephadex are common stationary phases for the separation of lignans.
- **Final Purification:** High-performance liquid chromatography (HPLC) is often employed for the final purification of the compound to achieve high purity.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including NMR (¹H, ¹³C, COSY, HMBC, HSQC), mass spectrometry (MS), and infrared (IR) spectroscopy.

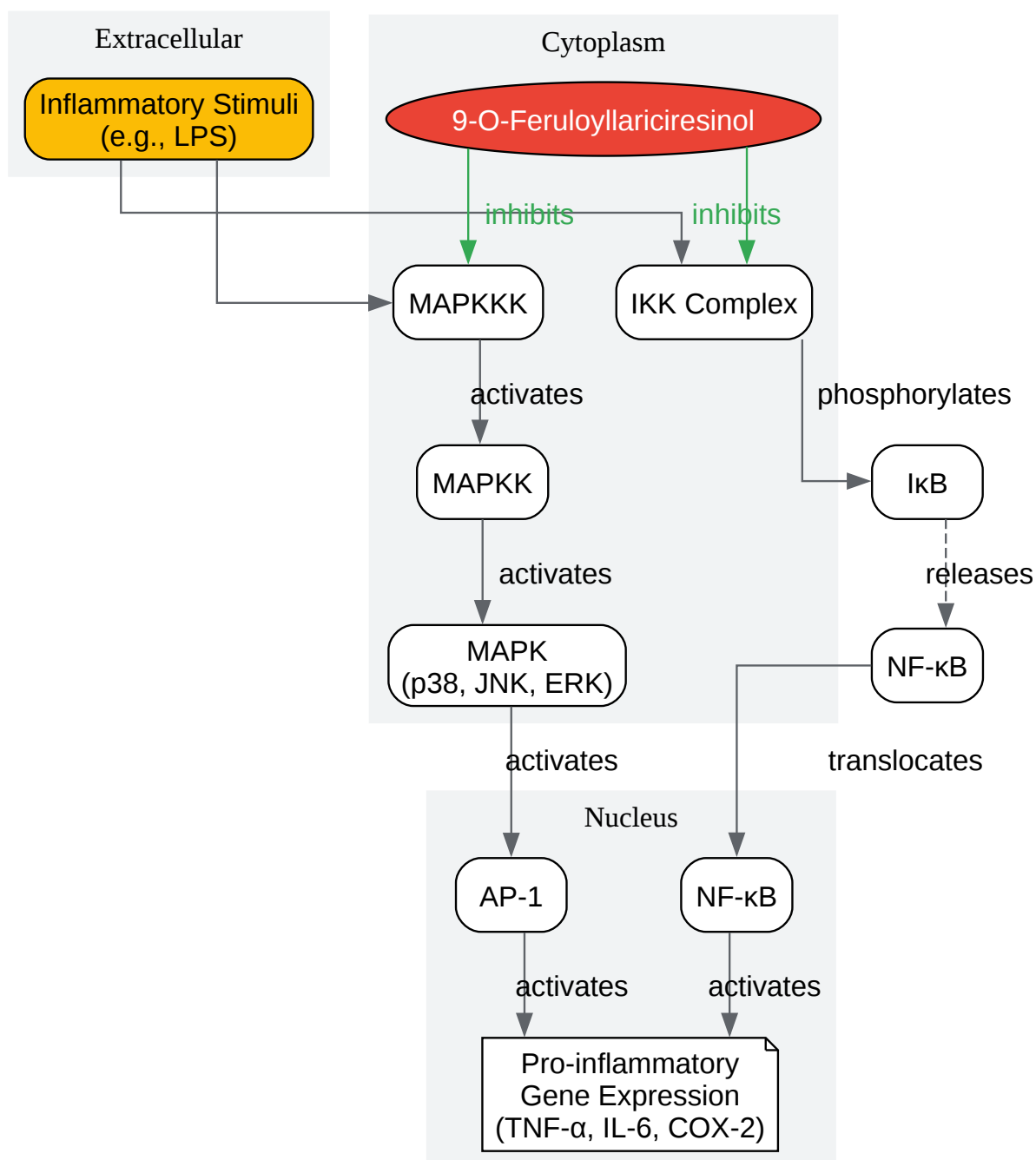
Biological Activity and Potential Signaling Pathways

While direct experimental evidence for the biological activities of **9-O-Feruloyllariciresinol** is emerging, its structural components, lariciresinol and ferulic acid, are well-studied. Based on the known activities of these and related compounds, **9-O-Feruloyllariciresinol** is anticipated to possess significant anti-inflammatory, antioxidant, and potentially anti-cancer properties[6]. The likely mechanisms of action involve the modulation of key cellular signaling pathways.

Anti-Inflammatory Activity: NF-κB and MAPK Pathways

Inflammation is a critical process in many diseases, and its regulation is a key therapeutic target. The NF-κB and MAPK signaling pathways are central to the inflammatory response. Ferulic acid and other structurally similar polyphenols have been shown to inhibit these

pathways. It is plausible that **9-O-Feruloyllariciresinol** exerts anti-inflammatory effects through similar mechanisms.



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Proposed Anti-Inflammatory Mechanism of **9-O-Feruloyllariciresinol**.

Antioxidant Activity: Nrf2 Pathway

The antioxidant properties of phenolic compounds are well-documented. Ferulic acid is a potent antioxidant that can scavenge free radicals. Additionally, many polyphenols can activate the Nrf2 signaling pathway, which is a master regulator of the cellular antioxidant response. Activation of Nrf2 leads to the expression of a suite of antioxidant and detoxification enzymes. It is hypothesized that **9-O-Feruloyllariciresinol** may also exert its antioxidant effects through the activation of this protective pathway.

Proposed Antioxidant Mechanism via Nrf2 Activation.

Potential in Cancer Prevention

The modulation of signaling pathways involved in inflammation and oxidative stress is closely linked to cancer prevention. Chronic inflammation and oxidative DNA damage are known contributors to carcinogenesis. By potentially inhibiting NF- κ B and MAPK pathways and activating the Nrf2 pathway, **9-O-Feruloyllariciresinol** may help to mitigate these cancer-promoting processes. Further research is warranted to investigate its direct effects on cancer cell proliferation, apoptosis, and angiogenesis.

Conclusion

9-O-Feruloyllariciresinol is a promising natural product with the potential for significant biological activities. While further research is needed to fully elucidate its physicochemical properties, establish detailed experimental protocols, and confirm its precise mechanisms of action, the existing knowledge on related compounds provides a strong rationale for its investigation as a potential therapeutic agent. This technical guide serves as a foundational resource for researchers interested in exploring the scientific and medicinal potential of **9-O-Feruloyllariciresinol**.

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